

safe handling and storage of 1,2-dichloro-2-butene

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Compound of Interest

Compound Name: 1,2-Dichloro-2-butene

Cat. No.: B087124

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Technical Support Center: 1,2-Dichloro-2-butene

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling, storage, and use of **1,2-dichloro-2-butene** in a laboratory setting.

Frequently Asked Questions (FAQs) on Safe Handling and Storage

Q1: What are the primary hazards associated with **1,2-dichloro-2-butene**?

A1: **1,2-Dichloro-2-butene** is a flammable and corrosive chemical that poses several health risks. It is toxic if swallowed or inhaled and can cause severe skin and eye burns.[\[1\]](#) Vapors may form explosive mixtures with air and can cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) The substance is also toxic to aquatic organisms.[\[1\]](#)

Q2: What personal protective equipment (PPE) is required when handling **1,2-dichloro-2-butene**?

A2: When handling **1,2-dichloro-2-butene**, it is crucial to use appropriate PPE to minimize exposure. This includes:

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: A NIOSH-approved respirator with an organic vapor cartridge is necessary, especially when working outside of a fume hood or with heated material.

Q3: How should **1,2-dichloro-2-butene** be stored?

A3: **1,2-Dichloro-2-butene** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from sources of ignition.[\[3\]](#) It is recommended to store it under an inert atmosphere (e.g., argon) and to keep it refrigerated (around 4°C). The storage area should be a designated flammables area, and the container should be protected from direct sunlight.

Q4: What materials are incompatible with **1,2-dichloro-2-butene**?

A4: **1,2-Dichloro-2-butene** is incompatible with strong oxidizing agents and strong bases. Contact with these substances can lead to vigorous reactions.

Q5: What should I do in case of a spill?

A5: In the event of a spill, immediately evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Wearing appropriate PPE, absorb the spill with an inert material such as sand, earth, or vermiculite. Collect the absorbed material into a sealed container for hazardous waste disposal. Do not allow the chemical to enter drains or waterways.[\[1\]](#)

Q6: What are the first aid measures for exposure to **1,2-dichloro-2-butene**?

A6:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, give them 2-4 cupfuls of water or milk. Seek immediate medical attention.[\[4\]](#)

Troubleshooting Guide for Experiments

Q1: My reaction with **1,2-dichloro-2-butene** is giving a low yield. What are the possible causes?

A1: Low yields can result from several factors:

- Reagent Purity: Ensure the **1,2-dichloro-2-butene** and other reagents are of high purity. Impurities can lead to side reactions.
- Moisture: The presence of water can hydrolyze **1,2-dichloro-2-butene**, so ensure all glassware is dry and use anhydrous solvents if necessary.
- Temperature Control: The reaction temperature may be too high or too low. Optimize the temperature based on the specific reaction protocol.
- Reaction Time: The reaction may not have gone to completion. Monitor the reaction progress using techniques like TLC or GC to determine the optimal reaction time.

Q2: I am observing the formation of multiple products in my reaction. How can I improve the selectivity?

A2: The formation of multiple products is often due to the presence of isomers of **1,2-dichloro-2-butene** or competing reaction pathways (e.g., elimination vs. substitution).

- Isomer Purity: Use a grade of **1,2-dichloro-2-butene** with a high isomeric purity if your reaction is sensitive to specific isomers.
- Reaction Conditions: Adjusting the solvent, temperature, or catalyst can favor one reaction pathway over another. For example, in dehydrochlorination reactions, the choice of base and solvent is critical.

Q3: The reaction mixture is turning dark, suggesting decomposition. What can I do to prevent this?

A3: Darkening of the reaction mixture often indicates decomposition, which can be caused by:

- High Temperatures: Avoid excessive heating, as **1,2-dichloro-2-butene** can decompose at elevated temperatures, producing hydrogen chloride.[\[1\]](#)
- Incompatible Materials: Ensure that the reaction setup does not contain materials that are incompatible with **1,2-dichloro-2-butene**.
- Presence of Impurities: Certain impurities can catalyze decomposition. Purifying the starting material may be necessary.

Q4: How can I effectively remove unreacted **1,2-dichloro-2-butene** and byproducts after the reaction?

A4: Purification can typically be achieved through:

- Distillation: Fractional distillation can be effective for separating **1,2-dichloro-2-butene** from products with different boiling points.
- Chromatography: Column chromatography is a useful technique for separating the desired product from isomers and other impurities.
- Extraction: Liquid-liquid extraction can be used to remove water-soluble byproducts and impurities.

Quantitative Data Summary

Physical and Chemical Properties of Dichlorobutene Isomers

Property	1,2-Dichloro-2-butene	1,3-Dichloro-2-butene	1,4-Dichloro-2-butene
Molecular Formula	C ₄ H ₆ Cl ₂	C ₄ H ₆ Cl ₂	C ₄ H ₆ Cl ₂
Molecular Weight	124.99 g/mol	125.0 g/mol	125.00 g/mol
Boiling Point	~126.7 °C @ 760 mmHg	126 °C	155 °C @ 760 mmHg
Melting Point	-27.02 °C (estimate)	-75 °C	-54.4 °F (-48 °C)
Density	1.128 g/cm ³	1.2 g/mL	1.180 g/mL
Vapor Pressure	14 mmHg @ 25 °C	1.33 kPa @ 25 °C	3.0 mmHg @ 25 °C
Flash Point	32.4 °C	27 °C (closed cup)	53 °C (closed cup)
Solubility	Insoluble in water; soluble in organic solvents.	Insoluble in water; soluble in most organic solvents.	Insoluble in water; miscible with alcohol, ether, benzene.

Safety and Exposure Limits

Parameter	Value
Lower Explosive Limit (LEL)	1.5 %
Upper Explosive Limit (UEL)	4.0 %
ACGIH TLV-TWA (1,4-dichloro-2-butene)	0.005 ppm (8-hour)
LC50 (rat, inhalation, 1,4-dichloro-2-butene)	86 ppm / 4H

Detailed Experimental Protocols

Protocol 1: Synthesis of Chloroprene via Dehydrochlorination of 3,4-Dichloro-1-butene

This protocol describes the laboratory-scale synthesis of chloroprene from 3,4-dichloro-1-butene, an isomer of **1,2-dichloro-2-butene**.

Materials:

- 3,4-dichloro-1-butene (DCB)
- Ethylene glycol
- Calcium hydroxide ($\text{Ca}(\text{OH})_2$)
- Round-bottom flask with a distillation head and receiving flask
- Stirring plate and stir bar
- Heating mantle
- Dropping funnel

Procedure:

- Set up the reaction apparatus in a fume hood.
- To the round-bottom flask, add 100 g (1.61 mol) of ethylene glycol and 10.4 g (0.14 mol) of $\text{Ca}(\text{OH})_2$.
- Begin stirring the mixture and heat it to 100°C.
- From the dropping funnel, add 31.25 g (0.25 mol) of 3,4-dichloro-1-butene over a period of 30 minutes.
- Maintain the reaction mixture at 100°C with stirring for an additional hour.
- Collect the distilled liquid in the receiving flask. The distillate will contain chloroprene and unreacted dichlorobutene.
- The crude product can be purified by fractional distillation.

Expected Outcome: The conversion of DCB is approximately 97.6%, with a chloroprene yield of around 68.9% based on the reacted dichlorobutene.[\[5\]](#)

Protocol 2: Chlorination of trans-1,4-Dichloro-2-butene to meso-1,2,3,4-Tetrachlorobutane

This protocol details the chlorination of trans-1,4-dichloro-2-butene to produce meso-1,2,3,4-tetrachlorobutane.

Materials:

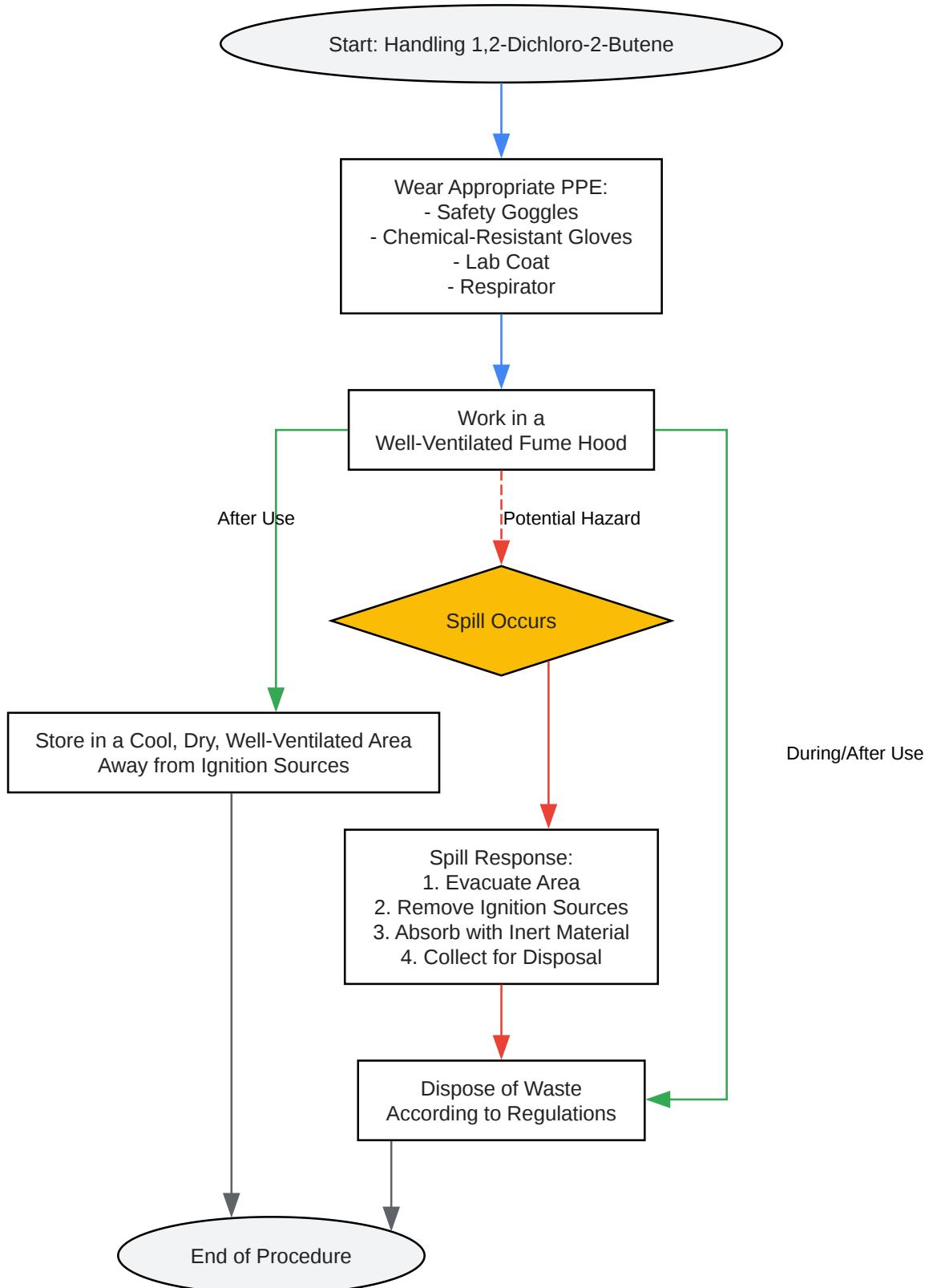
- trans-1,4-dichloro-2-butene
- Chlorine gas
- Quaternary ammonium chloride catalyst (e.g., methyltri(C₈-C₁₀ alkyl)ammonium chloride)
- Carbon tetrachloride (solvent)
- Reaction vessel with a gas inlet, stirrer, and temperature control

Procedure:

- In a suitable reaction vessel, dissolve 0.049 mol of trans-1,4-dichloro-2-butene in 20 mL of carbon tetrachloride.
- Add 0.25% by weight of the quaternary ammonium chloride catalyst.
- Maintain the reaction temperature at 25°C.
- Introduce chlorine gas into the solution at a controlled rate.
- Continue the addition of chlorine until a 1.1 molar equivalent has been added.
- Monitor the reaction progress by GC to determine the conversion of the starting material.
- Upon completion, the solvent can be removed under reduced pressure to yield the crude product, which can be further purified by recrystallization.

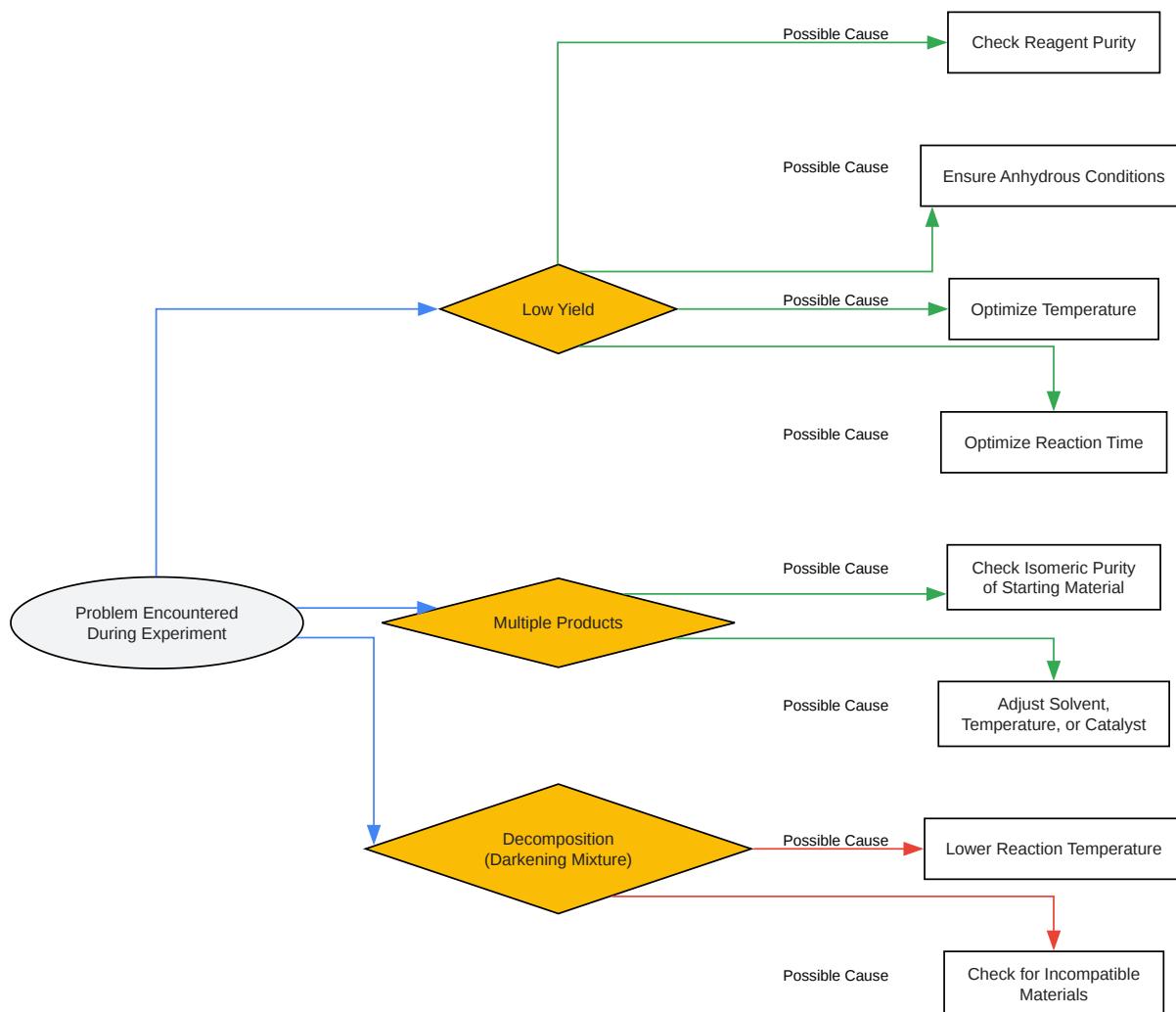
Expected Outcome: This process is expected to yield meso-1,2,3,4-tetrachlorobutane with high selectivity.

Visualizations



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Caption: Workflow for the safe handling of **1,2-dichloro-2-butene**.



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Caption: Troubleshooting logic for common experimental issues.

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